

A Technical Guide to the Physical Properties of 5-Chloro-2-mercaptobenzoxazole

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Compound of Interest

Compound Name: 5-Chloro-2-mercaptobenzoxazole

Cat. No.: B1348873

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties, specifically the melting point and appearance, of **5-Chloro-2-mercaptobenzoxazole**. It includes detailed experimental protocols for the determination of these properties and a workflow for its synthesis and characterization, designed for professionals in research and drug development.

Core Physical Properties

5-Chloro-2-mercaptobenzoxazole is a heterocyclic organic compound that serves as a valuable intermediate in the synthesis of pharmaceuticals and other bioactive molecules. Accurate determination of its physical properties is a critical first step in its application in research and development.

Data Presentation

The melting point and appearance of **5-Chloro-2-mercaptobenzoxazole** are summarized in the table below.

Property	Value	Citations
Melting Point	280-285 °C	[1]
275 °C	[2]	
Appearance	White to light yellow solid	

Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and physical appearance of a solid chemical compound like **5-Chloro-2-mercaptobenzoxazole**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol outlines the capillary method, a common and reliable technique for melting point determination.[2]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the sample of **5-Chloro-2-mercaptobenzoxazole** is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the solid. Invert the tube and gently tap it on a hard

surface to pack the sample into the sealed end. The sample height should be approximately 2-3 mm.[\[3\]](#)

- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Heating:
 - If the approximate melting point is known, heat the apparatus rapidly to a temperature about 15-20 °C below the expected melting point.
 - Then, decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample and the thermometer.[\[4\]](#)
- Observation and Recording:
 - Observe the sample through the magnifying eyepiece.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Record the temperature at which the entire sample has completely melted (the clear point).
 - The melting point is reported as a range between these two temperatures.[\[4\]](#)
- Repeatability: For accuracy, perform at least two measurements.

Determination of Physical Appearance

The physical appearance of a chemical provides initial qualitative data. This includes its physical state, color, and form.[\[5\]](#)

Apparatus:

- White, non-reflective background (e.g., a white tile or filter paper)
- Spatula

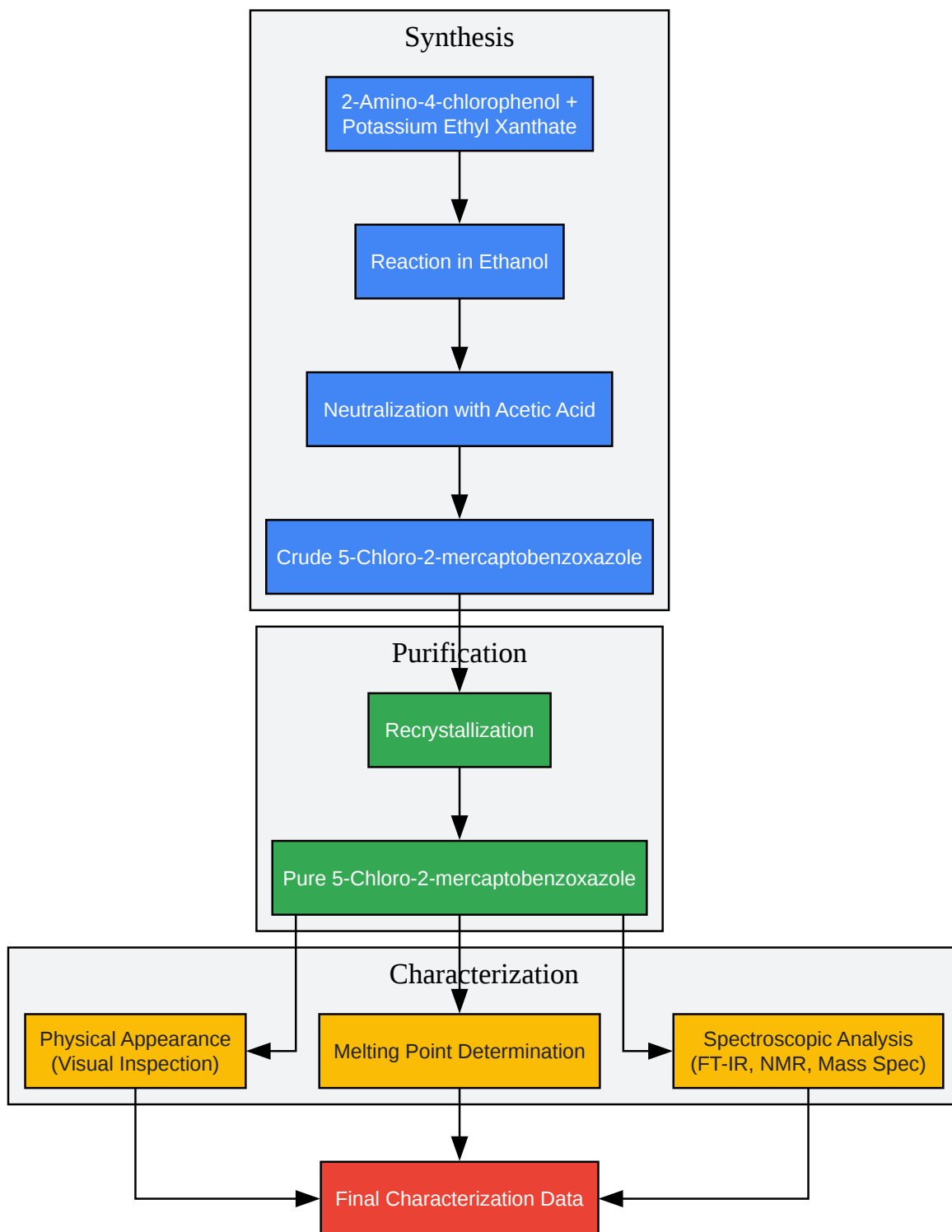
- Good lighting source (preferably diffuse, natural light)

Procedure:

- Sample Preparation: Place a small, representative sample of **5-Chloro-2-mercaptobenzoxazole** onto the white background using a clean spatula.
- Observation:
 - Physical State: Observe whether the substance is a solid, liquid, or gas at room temperature and atmospheric pressure. For **5-Chloro-2-mercaptobenzoxazole**, it is a solid.
 - Color: Carefully observe the color of the sample against the white background. Note any variations in color. It is typically described as a white to light yellow solid.
 - Form: Describe the form of the solid, for example, crystalline, powder, amorphous, etc.
- Documentation: Record the observations in a laboratory notebook. For more objective color determination, a commercially available color guide can be utilized to minimize human bias.
[\[6\]](#)[\[7\]](#)

Mandatory Visualization

The following diagram illustrates a general workflow for the synthesis and subsequent characterization of a chemical compound such as **5-Chloro-2-mercaptobenzoxazole**.



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Caption: Workflow for the synthesis and characterization of **5-Chloro-2-mercaptobenzoxazole**.

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